

BW A256C: An In-Depth Technical Review

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Compound of Interest

Compound Name: **BW A256C**

Cat. No.: **B1678289**

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Introduction

Initial investigations into the entity designated "**BW A256C**" have revealed a significant discrepancy between the anticipated subject of scientific and research interest and its actual identity as a commercial hardware component. All available data points to "**BW A256C**" as the manufacturer's part number for an adjustable trailer coupler, rather than a molecular compound or biological entity amenable to drug development or scientific research. This guide will, therefore, pivot from the intended analysis of a research core to a technical overview of the identified product, based on the available public information.

Product Identification and Specifications

"**BW A256C**" is identified as a Bulldog brand adjustable coupler, designed for use with trailers. [1][2][3][4] The following table summarizes the quantitative data available for this product.

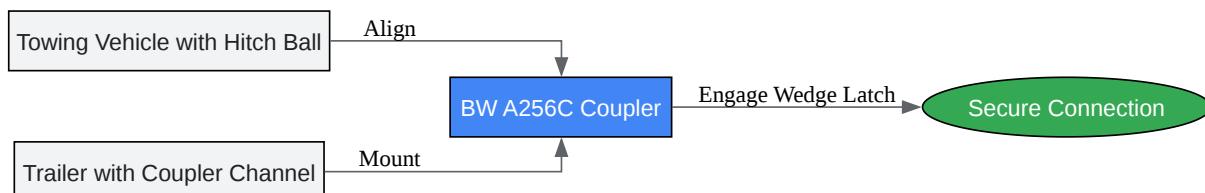
Specification	Value	Reference
Part Number	A256C 0317	[1] [2] [4]
Brand	BULLDOG	[1] [2] [4]
Capacity	14,000 lbs.	[1] [2] [4]
Ball Diameter	2-5/16 inches	[1] [2]
Material	Steel	[1] [2]
Application	Utility, horse/livestock, cargo, and construction trailers	[1] [2] [4]
Latch Type	Wedge Latch	[1] [2] [4]
Warranty	Limited 5 Year	[1] [2]

Experimental Protocols & Signaling Pathways

The nature of **BW A256C** as a mechanical device precludes the existence of experimental protocols in the context of biological or chemical research. Methodologies for this product would relate to mechanical stress testing, material composition analysis, and quality control during manufacturing, none of which are detailed in the available literature. Similarly, signaling pathways, a concept from molecular biology, are not applicable to this product.

Logical Relationships and Workflow

While not a biological pathway, a logical workflow for the application of **BW A256C** can be conceptualized. This involves the process of attaching a trailer to a towing vehicle.



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Figure 1: A simplified workflow illustrating the process of using the **BW A256C** coupler to connect a trailer and a towing vehicle.

Conclusion

The investigation into "**BW A256C**" has definitively identified it as a mechanical trailer coupler and not a subject of biomedical research. The information presented in this guide, including the product specifications and a logical workflow diagram, reflects the true nature of this product. All inquiries for information regarding "**BW A256C**" should be directed towards its application in the trailering and transportation industry, as there is no evidence of its existence or relevance in a scientific or research context.

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References

- 1. BULLDOG | A256C 0317 | Adjustable Coupler, 2-5/16 Inch Diameter, Wedge Latch, w/o Coupler Channel, 14,000 lbs. Capacity, Gray [bulldogproducts.net]
- 2. DRAW-TITE | A256C 0317 | Adjustable Coupler, 2-5/16 Inch Diameter, Wedge Latch, w/o Coupler Channel, 14,000 lbs. Capacity, Gray [draw-tite.com]
- 3. Bulldog Bulldog 2-5/16 Inch Adjustable Cast Coupler (A256C) | eBay [ebay.com]
- 4. Bulldog Cast Head Trailer Coupler 2-5/16" Ball 14K 5 Position Tongue Wedge Latch | eBay [ebay.com]
- To cite this document: BenchChem. [BW A256C: An In-Depth Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1678289#bw-a256c-discovery-and-history>

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